

Application Notes and Protocols for Salicylic Acid Treatment to Induce Plant Defense

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Compound of Interest

Compound Name: *Salicylic Acid*

Cat. No.: *B1681397*

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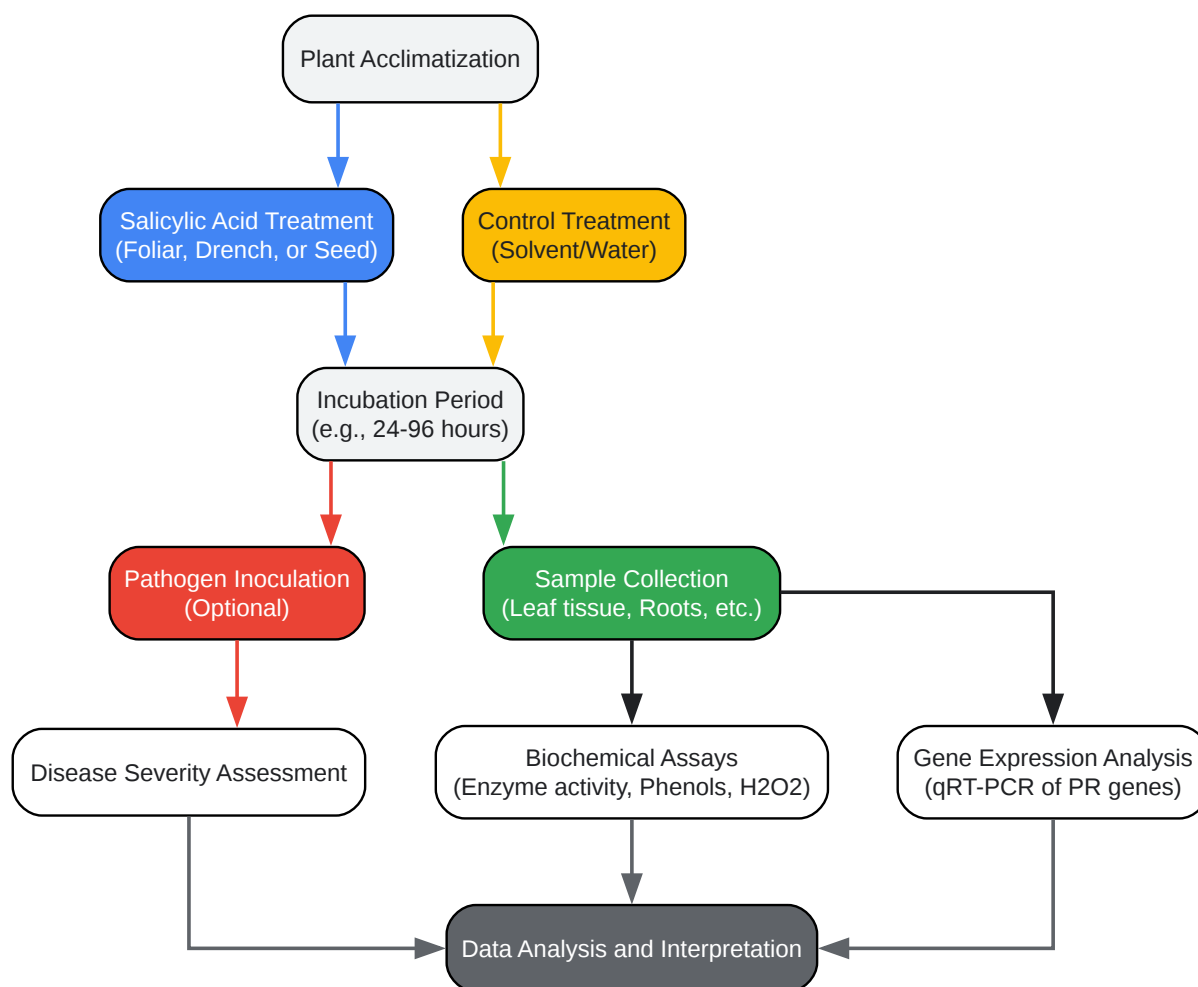
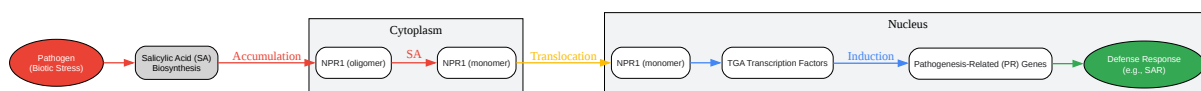
For Researchers, Scientists, and Drug Development Professionals

Introduction

Salicylic acid (SA), a phenolic phytohormone, is a key regulator of plant defense responses against a wide range of pathogens.[1] Exogenous application of SA can induce systemic acquired resistance (SAR), a long-lasting and broad-spectrum immunity that protects plants from subsequent infections.[2][3] These application notes provide detailed protocols for the preparation and application of **salicylic acid** to induce plant defense mechanisms, along with a summary of expected quantitative outcomes and a depiction of the underlying signaling pathway.

Salicylic Acid Signaling Pathway

Upon pathogen recognition, plants synthesize SA, which triggers a signaling cascade leading to the activation of defense genes.[4] A key player in this pathway is the NONEXPRESSOR OF PATHOGENESIS-RELATED GENES1 (NPR1) protein.[5][6] In the absence of SA, NPR1 exists as an oligomer in the cytoplasm.[7] Increased SA levels lead to the monomerization of NPR1 and its translocation to the nucleus.[7] In the nucleus, NPR1 interacts with TGA transcription factors to induce the expression of defense-related genes, including Pathogenesis-Related (PR) genes.[7][8]



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